4-Chloro-2-ethoxyphenol safety data sheet (SDS) PDF

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Compound of Interest		
Compound Name:	*4-Chloro-2-ethoxyphenol*	
CAS No.:	*18113-10-5*	
Cat. No.:	*B3040275*	*Get Quote*

Technical Guide: 4-Chloro-2-ethoxyphenol

Safe Handling, Physicochemical Properties, and Synthesis Applications

Executive Summary & Chemical Profile

4-Chloro-2-ethoxyphenol (CAS: 18113-10-5) is a halogenated phenolic ether used primarily as a scaffold in the synthesis of bioactive molecules (pharmaceuticals) and azo-dye ligands.[1][2] As a chlorophenol derivative, it presents specific risks regarding tissue corrosion and environmental persistence. This guide synthesizes available data with "Read-Across" logic from structural analogs (e.g., 4-chlorophenol, 2-ethoxyphenol) to establish a robust safety protocol.

Physicochemical Data Table

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Property	Value / Description	Source/Logic
CAS Number	18113-10-5	Chemical Abstracts Service
IUPAC Name	4-Chloro-2-ethoxyphenol	Official Nomenclature
Molecular Formula	$C_8H_9ClO_2$	Stoichiometry
Molecular Weight	172.61 g/mol	Calculated
Physical State	Crystalline Solid (Predicted)	Analogous to 4-chlorophenol (MP ~43°C)
Solubility	Soluble in EtOH, DMSO, DCM; Sparingly soluble in H_2O	Lipophilic phenol character
pKa	~8.5 - 9.0 (Predicted)	Phenolic OH, acidified by Cl-substitution
SMILES	CCOC1=C(C=CC(Cl)=C1)O	Structural String

Hazard Identification & Risk Assessment (GHS)

Note: Direct GHS data for this specific isomer is limited. The following classification is derived from the Precautionary Principle using validated structural analogs (4-Ethoxyphenol and 4-Chlorophenol).

Core Hazards

- Skin Corrosion/Irritation (Category 2/2A): Phenolic compounds are rapidly absorbed and can denature proteins. Expect irritation or mild burns upon contact.
- Serious Eye Damage/Irritation (Category 2A): High risk of corneal opacity if not rinsed immediately.
- Specific Target Organ Toxicity - SE (Category 3): Respiratory irritation is likely if dust or aerosols are inhaled.

Mechanism of Toxicity

The toxicity of **4-Chloro-2-ethoxyphenol** stems from two moieties:

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- Phenolic Hydroxyl: Acts as a proton donor, disrupting cell membrane potentials and causing protein coagulation (chemical burns).
- Chloro-Substituent: Increases lipophilicity (LogP), enhancing dermal absorption compared to non-halogenated phenols.

Operational Protocols: Safe Handling & Storage

A. Engineering Controls

Do not handle this compound on an open bench.

- Primary Containment: Fume hood with a face velocity of >100 fpm.
- Atmosphere: While not strictly pyrophoric, phenolic oxidation products (quinones) can be colored and reactive. Store and weigh under inert atmosphere (Nitrogen/Argon) if high purity is required for catalysis ligands.

B. Personal Protective Equipment (PPE) Matrix

- Eyes: Chemical splash goggles (ANSI Z87.1). Face shield required for quantities >5g.
- Hands: Nitrile gloves are generally sufficient for incidental splash. For prolonged handling, use Silver Shield/4H laminate gloves, as chlorophenols can permeate standard nitrile over time.
- Body: Lab coat (buttoned) + chemical-resistant apron.

C. Reaction Setup Visualization

The following diagram illustrates the logical flow for setting up a reaction involving **4-Chloro-2-ethoxyphenol**, emphasizing containment and waste segregation.

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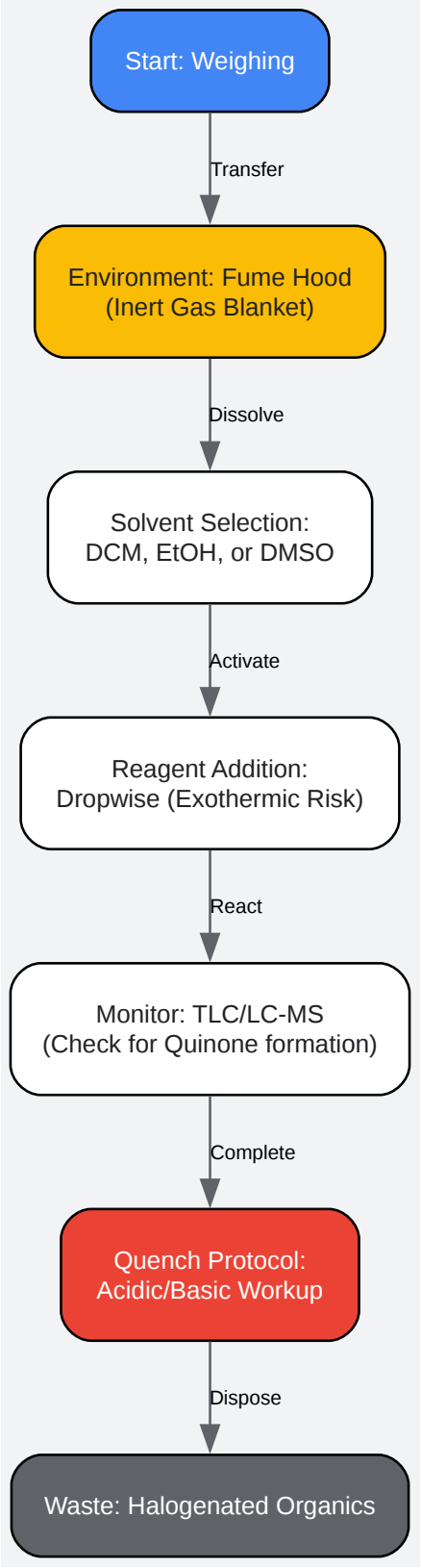

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Caption: Operational workflow for handling **4-Chloro-2-ethoxyphenol** in synthesis, highlighting critical control points.

Emergency Response Protocols

Spill Management

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE Up: Don double nitrile gloves and respiratory protection (N95/P100) if dust is present.
- Neutralize: Do not just wipe up. Cover the spill with a 1:1 mixture of Sodium Carbonate (Na_2CO_3) and clay absorbent. The base neutralizes the phenol.
- Collect: Scoop into a hazardous waste container labeled "Solid Halogenated Waste."

First Aid Logic

- Skin Contact (The "PEG" Protocol): Water alone is often inefficient for removing lipophilic phenols.
  - Immediately flush with water for 1 minute.
  - Crucial Step: Wash the area with Polyethylene Glycol 300 or 400 (PEG) mixed with industrial methylated spirits if available. PEG solubilizes the phenol better than water.
  - Flush with water again for 15 minutes.
- Eye Contact: Irrigate with saline/water for 15 minutes.[3] Do not use PEG in eyes.[4]

Synthesis & Application Context

Drug Development & Medicinal Chemistry

4-Chloro-2-ethoxyphenol serves as a "Right-Hand Side" (RHS) building block in medicinal chemistry.

- Linker Chemistry: The phenolic -OH is a prime nucleophile for Williamson ether synthesis or Buchwald-Hartwig couplings to attach the ethoxy-chlorophenyl motif to larger heteroaromatic

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cores.

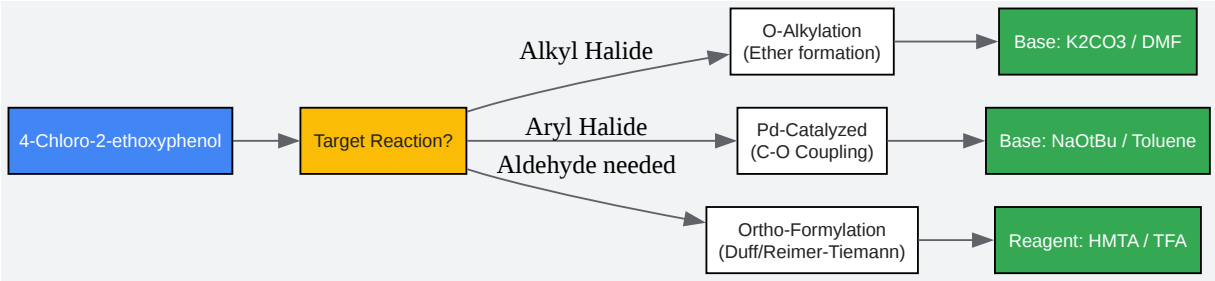
- Metabolic Stability: The chlorine atom at the para position blocks metabolic oxidation (CYP450 hydroxylation) at the most reactive site, potentially increasing the half-life of the final drug candidate.

Ligand Synthesis

It is used to synthesize azo-thiazol ligands. The coupling of diazonium salts with **4-Chloro-2-ethoxyphenol** yields tridentate ligands used for sensing transition metals (Ag, Cu) or as photosensitizers.

Synthesis Workflow Diagram

The following decision tree helps researchers select the correct activation method for this compound.



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Caption: Synthetic decision tree for functionalizing **4-Chloro-2-ethoxyphenol** based on target moiety.

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